

Preventing photobleaching of fluorochrome-conjugated OX-34

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Compound of Interest

Compound Name: Anti-Rat CD2 Antibody (OX-34)

Cat. No.: B3252270

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Technical Support Center: Fluorochrome-Conjugated OX-34

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals prevent photobleaching of fluorochrome-conjugated OX-34 antibodies in their experiments.

Troubleshooting Guide

This guide addresses specific issues you may encounter with photobleaching during your experiments using fluorochrome-conjugated OX-34.

Question: My fluorescent signal from OX-34 is fading rapidly during microscopy.

Answer: Rapid signal loss, or photobleaching, is a common issue in fluorescence microscopy. It occurs when the fluorophore is photochemically altered and can no longer fluoresce.^{[1][2]} Here are several factors to consider and steps to take to mitigate this issue:

1. Optimize Imaging Parameters:

- **Reduce Excitation Light Intensity:** Use the lowest possible laser power or lamp intensity that provides a detectable signal.^{[3][4][5][6]} Neutral density filters can be used to attenuate the light source.^{[3][4][5][7]}

- **Minimize Exposure Time:** Use the shortest possible exposure time for your camera that still yields a good signal-to-noise ratio.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#)
- **Avoid Continuous Exposure:** Only expose the sample to the excitation light when actively acquiring an image.[\[7\]](#)[\[9\]](#)[\[10\]](#) Use the shutter to block the light path when not imaging.

2. Enhance Sample Preparation:

- **Use Antifade Mounting Media:** These reagents are crucial for preserving your fluorescent signal.[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[11\]](#) They work by scavenging free radicals that cause photobleaching.
- **Choose the Right Mounting Medium:** The choice of mounting medium can significantly impact photostability. Below is a comparison of common antifade reagents.

Antifade Reagent	Key Characteristics
ProLong™ Gold/Diamond	Hard-setting mountants that provide high photostability.
VECTASHIELD®	Available in hardening and non-hardening formulations.
SlowFade™	Non-setting mountant suitable for immediate viewing.
DABCO (1,4-diazabicyclo[2.2.2]octane)	A commonly used and effective antifade agent. [3]

- **Proper Storage:** Store your stained slides in the dark at 4°C to prevent photobleaching from ambient light and to preserve the sample.

3. Select a More Photostable Fluorochrome:

- If you continue to experience significant photobleaching, consider using an OX-34 antibody conjugated to a more robust fluorophore. The photostability of fluorochromes can vary significantly.

Fluorochrome Family	Relative Photostability	Common Conjugates for OX-34
Alexa Fluor™ Dyes	High	Yes
DyLight™ Dyes	High	Yes
Phycoerythrin (PE)	Moderate	Yes
Fluorescein (FITC)	Low	Yes
Allophycocyanin (APC)	Moderate	Yes

Question: I am seeing a decrease in my signal intensity in flow cytometry when running my OX-34 stained samples.

Answer: While photobleaching is less of a concern in flow cytometry than in microscopy due to the rapid transit of cells through the laser, it can still occur, especially with prolonged exposure to the laser or with less photostable dyes. Here's how to troubleshoot this issue:

1. Instrument and Acquisition Settings:

- **Check Laser Power:** Ensure the laser power is set to the lowest level that still provides good population separation.
- **Optimize Flow Rate:** A very slow flow rate can increase the dwell time of cells in the laser beam, potentially leading to photobleaching. Adjust to an optimal flow rate for your instrument and application.
- **Minimize Light Exposure Before Acquisition:** Keep your stained samples protected from light until they are ready to be run on the cytometer.

2. Sample Handling and Staining Protocol:

- **Protect from Light:** Perform all staining and washing steps in the dark or under dim lighting conditions.
- **Fixation:** If your protocol involves fixation, be aware that some fixatives can affect the fluorescence of certain dyes. Tandem dyes can be particularly sensitive.

3. Fluorochrome Choice:

- For lengthy or complex flow cytometry experiments, consider using OX-34 conjugated to a more photostable fluorochrome. Alexa Fluor™ and DyLight™ dyes are generally more photostable than traditional dyes like FITC and PE.

Frequently Asked Questions (FAQs)

What is the OX-34 antibody?

The OX-34 antibody is a mouse monoclonal antibody of the IgG2a isotype.^{[1][2]} It specifically recognizes the rat CD2 antigen, a surface glycoprotein expressed on T-lymphocytes and thymocytes.^{[1][2]} It is commonly used in applications such as flow cytometry, immunohistochemistry, and immunocytochemistry to identify and study these cell populations.^[1]

What fluorochromes is OX-34 commonly conjugated to?

OX-34 is commercially available conjugated to a variety of fluorochromes to suit different experimental needs and instrument capabilities. Common conjugates include:

- Phycoerythrin (PE)^[8]
- Fluorescein isothiocyanate (FITC)^[8]
- Allophycocyanin (APC)^[3]
- Biotin (for subsequent detection with streptavidin-fluorochrome conjugates)^[8]

What is photobleaching?

Photobleaching is the irreversible photochemical destruction of a fluorophore, which results in the permanent loss of its ability to fluoresce.^{[1][2]} It is caused by the interaction of the excited fluorophore with surrounding molecules, often involving reactive oxygen species, leading to covalent bond cleavage within the fluorophore's structure.^[1]

How can I choose the right fluorochrome for my experiment to minimize photobleaching?

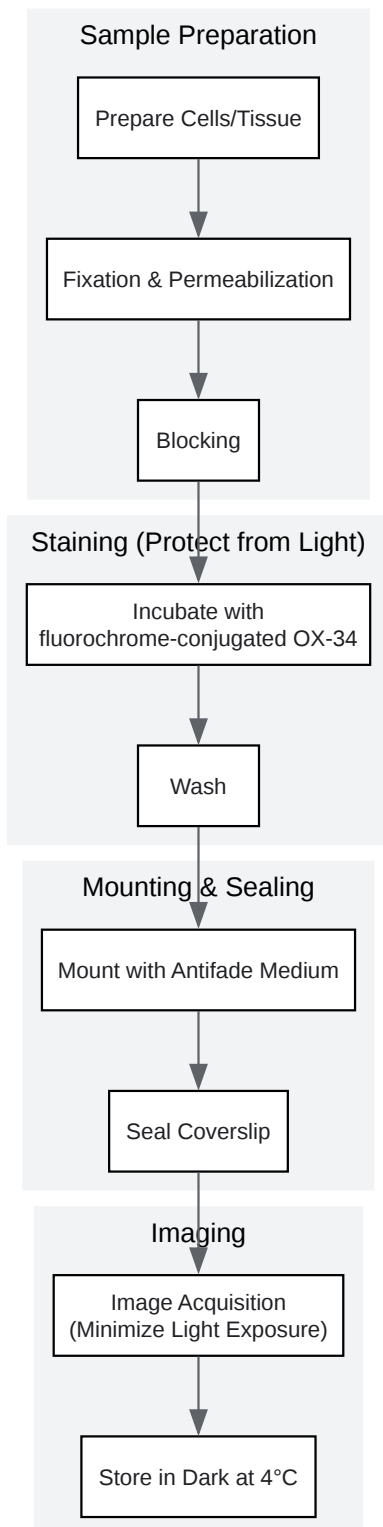
When selecting a fluorochrome-conjugated OX-34 antibody, consider the following:

- **Application:** For applications with high-intensity or prolonged light exposure like confocal microscopy, prioritize highly photostable dyes such as the Alexa Fluor™ or DyLight™ series. [\[3\]](#)
- **Instrument:** Ensure your microscope or flow cytometer has the appropriate lasers and filters for the chosen fluorophore.
- **Multiplexing:** If you are performing multi-color experiments, choose fluorochromes with minimal spectral overlap to avoid bleed-through.

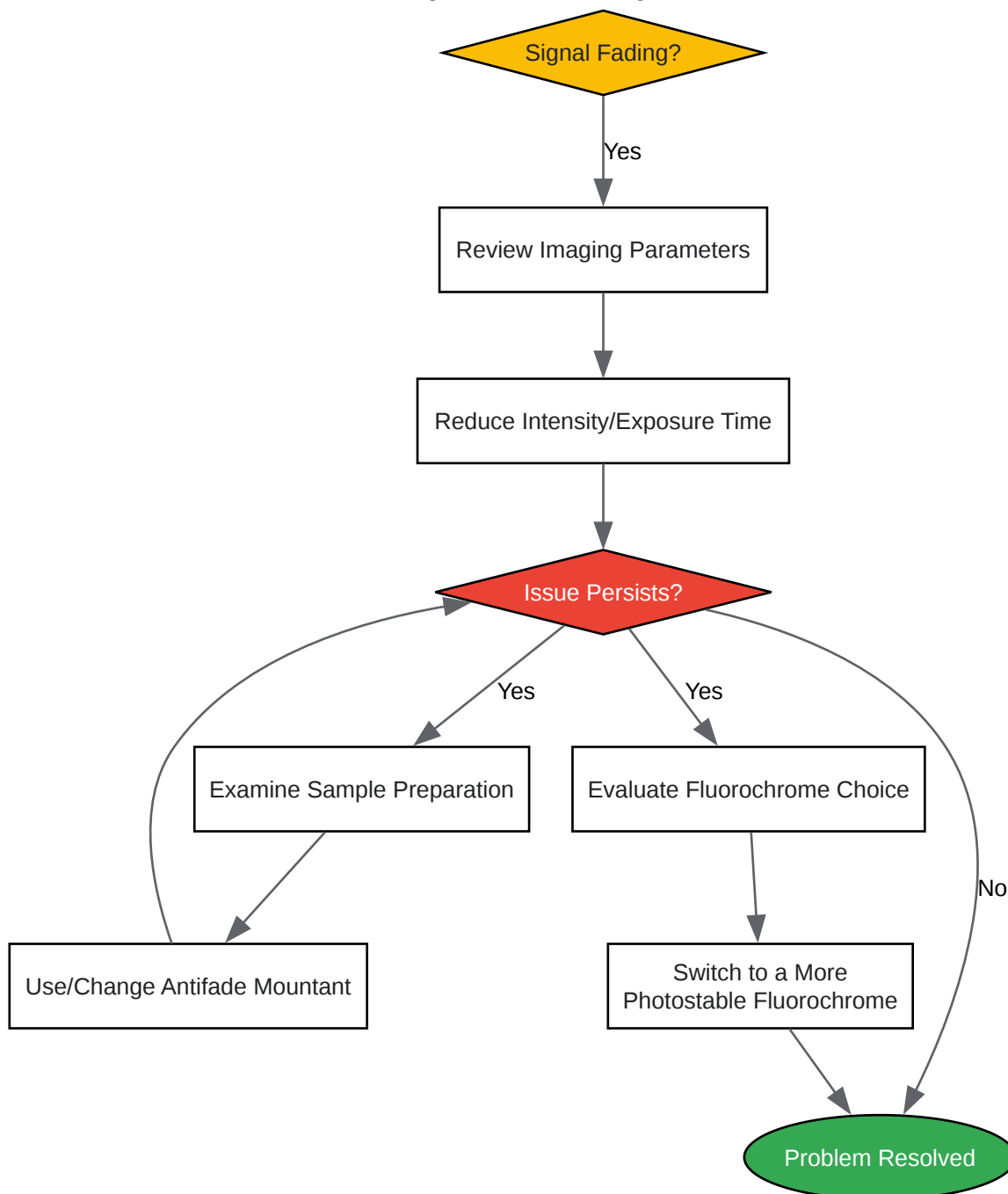
Experimental Protocols & Workflows

General Workflow for Immunofluorescence Staining with OX-34 to Minimize Photobleaching

Immunofluorescence Staining Workflow



Photobleaching Troubleshooting Flowchart



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References

- 1. CD2 Monoclonal Antibody (OX-34) (MA1-81578) [thermofisher.com]
- 2. OX-34. Culture Collections [culturecollections.org.uk]
- 3. abinscience.com [abinscience.com]
- 4. mdpi.com [mdpi.com]
- 5. CD2 Monoclonal Antibody (OX-34), PE (MA5-17488) [thermofisher.com]
- 6. Conjugation of Fluorochromes to Monoclonal Antibodies - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. The Effect of Fluorophore Conjugation on Antibody Affinity and the Photophysical Properties of Dyes - PMC [pmc.ncbi.nlm.nih.gov]
- 9. bio-rad-antibodies.com [bio-rad-antibodies.com]
- 10. Buy Anti-Rat CD2/LFA-2/OX-34 Antibody (OX-34) for FCM, IF, WB Use [abinscience.com]
- 11. medchemexpress.com [medchemexpress.com]
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